

Technical Guide: Reactivity & Synthesis of 5-Vinyl-1,6-Naphthyridine[1][2]

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Compound of Interest

Compound Name: 5-Ethenyl-1,6-naphthyridine

Cat. No.: B13264790

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Executive Summary

This technical guide provides an in-depth analysis of the 5-vinyl-1,6-naphthyridine scaffold (CAS: 1824099-85-5), a critical intermediate in the synthesis of bioactive heterocyclic compounds.[1][2] The C5 position of the 1,6-naphthyridine ring system is electronically unique, situated alpha to the N6 nitrogen. This placement imparts significant electron-withdrawing character to the attached vinyl group, rendering it a highly reactive Michael acceptor and a potent dienophile.[2] This guide details the electronic basis of this reactivity, validated synthetic protocols for its installation, and its downstream applications in medicinal chemistry, particularly for kinase inhibitors and pain management therapeutics.

Electronic Structure & Reactivity Profile[1]

The C5 "Alpha-N" Effect

The reactivity of the vinyl group at the C5 position is governed by its proximity to the N6 nitrogen atom. Unlike the C2 or C3 positions, C5 is directly adjacent to the pyridine-like nitrogen (N6) and the bridgehead carbon (C4a).

- Inductive Withdrawal (-I): The electronegative N6 atom exerts a strong inductive pull, reducing electron density at C5.
- Resonance Effects (-M): The conjugated pi-system of the vinyl group conjugates with the electron-deficient naphthyridine ring. Resonance contributors place a partial positive charge on the carbon of the vinyl group, activating it toward nucleophilic attack.

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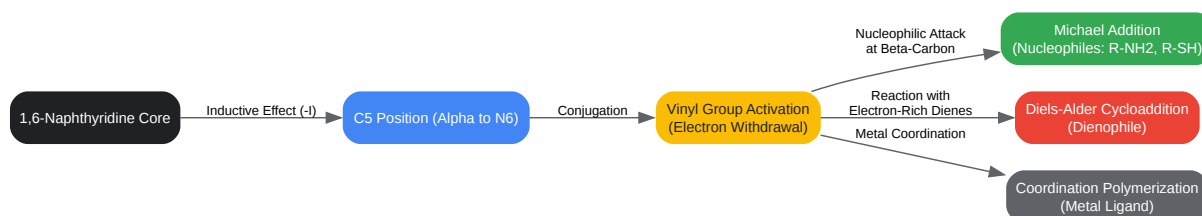
Comparative Reactivity

The 5-vinyl-1,6-naphthyridine moiety behaves analogously to 2-vinylpyridine or 1-vinylisoquinoline.^{[1][2][3]} It is significantly more electrophilic than styrene due to the diazanaphthalene core.

Feature	5-Vinyl-1,6-Naphthyridine	Styrene	2-Vinylpyridine
Electronic Nature	Electron-Deficient	Electron-Neutral	Electron-Deficient
Primary Reactivity	Michael Addition, Inverse DA	Electrophilic Addition	Michael Addition
Polymerization	Anionic > Radical	Radical	Anionic/Radical
Coordination	Bidentate (N1/N6 potential)	None	Monodentate (N)

Mechanistic Pathway Visualization

The following diagram illustrates the electronic activation and subsequent reactivity pathways for the C5-vinyl group.



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Figure 1: Electronic activation pathways of 5-vinyl-1,6-naphthyridine driven by the N6-nitrogen atom.[1][2]

Experimental Protocols: Synthesis & Functionalization

Synthesis via Suzuki-Miyaura Coupling

The most robust method for installing the vinyl group at C5 is the palladium-catalyzed cross-coupling of 5-chloro-1,6-naphthyridine with potassium vinyltrifluoroborate.[1][2] This method avoids the toxicity of tin reagents (Stille coupling) and offers high yields.

Reaction Scheme: `ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="ng-star-inserted display">`

[2]

Detailed Protocol:

- Reagents:
 - 5-Chloro-1,6-naphthyridine (1.0 equiv)[1][2]
 - Potassium vinyltrifluoroborate (1.5 equiv)
 - Pd(dppf)Cl₂[4]·DCM complex (5 mol%)

- Diisopropylethylamine (DIPEA) (1.5 equiv)
- Solvent: 1,4-Dioxane / Water (9:1 v/v)[1][2]
- Procedure:
 - Charge a reaction vial with 5-chloro-1,6-naphthyridine, potassium vinyltrifluoroborate, and the Pd catalyst.[1][2]
 - Evacuate and backfill with nitrogen (3 cycles) to ensure an inert atmosphere.
 - Add the degassed solvent mixture and DIPEA via syringe.
 - Heat the mixture to 100°C for 12–16 hours. Monitor by LC-MS for the disappearance of the chloride starting material () and formation of the product ().
 - Workup: Cool to room temperature. Dilute with ethyl acetate and wash with water and brine. Dry the organic layer over .
 - Purification: Flash column chromatography (SiO₂, Hexanes/Ethyl Acetate gradient).

Functionalization: Michael Addition

Due to the electron-poor nature of the vinyl group, it readily undergoes conjugate addition with amines, a key step in synthesizing kinase inhibitor libraries.

Protocol (General Amine Addition):

- Dissolve 5-vinyl-1,6-naphthyridine (1.0 equiv) in ethanol or acetonitrile.[1][2]
- Add the primary or secondary amine (1.2 equiv).
- Optional: Add a catalytic amount of acetic acid or triethylamine depending on the amine's basicity.

- Stir at 60°C for 4–8 hours.
- Concentrate in vacuo.[2] The product is often pure enough for subsequent steps or can be recrystallized.

Applications in Drug Discovery

The 5-vinyl-1,6-naphthyridine scaffold is a "privileged structure" in medicinal chemistry.[1][2] Its primary utility lies in its ability to covalently modify cysteine residues in proteins (targeted covalent inhibitors) or to serve as a rigid linker in fragment-based drug design.[1][2]

Therapeutic Areas

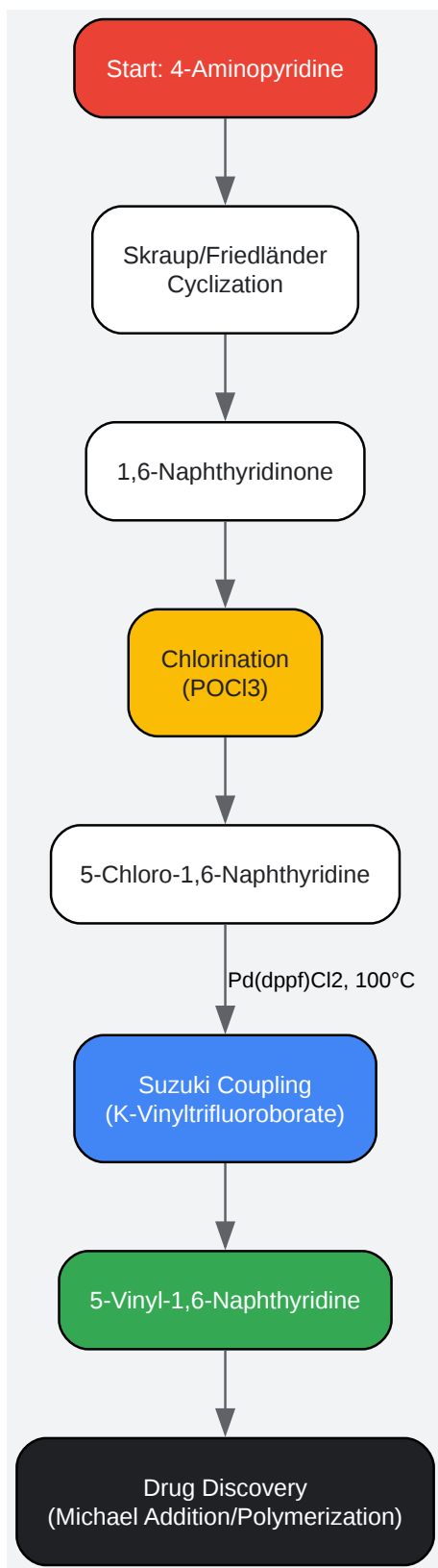
- **Kinase Inhibition:** The naphthyridine core mimics the adenine ring of ATP, allowing it to bind in the kinase hinge region. The vinyl group can act as a "warhead" to form covalent bonds with non-catalytic cysteines (e.g., in EGFR or BTK inhibitors).
- **Pain Management:** Derivatives of 1,6-naphthyridine have been disclosed in patents (e.g., WO2023205463) for treating neuropathic pain, where the C5 substituent tunes the solubility and metabolic stability of the drug candidate.

Structural Data & Properties

Property	Value	Notes
Molecular Weight	156.19 g/mol	Fragment-like space
cLogP	~1.8	Favorable for CNS penetration
H-Bond Acceptors	2 (N1, N6)	Interaction with hinge region
Topological Polar Surface Area	~26 Å ²	High membrane permeability

Synthesis Workflow Diagram

The following Graphviz diagram outlines the logical flow from raw materials to the final functionalized drug scaffold.



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Figure 2: Step-wise synthetic route to 5-vinyl-1,6-naphthyridine from commodity chemicals.

References

- Synthesis of Heteroaryl Compounds for Pain Treatment Title: Heteroaryl compounds for the treatment of pain (WO2023205463A1) Source: WIPO / Google Patents URL:[1][2]
Relevance: Provides the specific Suzuki coupling protocol for 5-vinyl-1,6-naphthyridine.[1][2]
- Reactivity of Vinyl-Naphthyridines Title: Synthesis, characterization, photoinduced isomerization, and spectroscopic properties of vinyl-1,8-naphthyridine derivatives Source: PubMed (Inorg Chem. 2010) URL:[Link] Relevance: Establishes the reactivity profile and metal coordination capability of vinyl-naphthyridine isomers.

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Sources

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- 2. 772-03-2|2-Vinylquinoline|BLD Pharm [bldpharm.com]
- 3. 52319-28-5|6-Methyl-2-vinylquinoline|BLD Pharm [bldpharm.com]
- 4. WO2023205463A1 - Heteroaryl compounds for the treatment of pain - Google Patents [patents.google.com]
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